

Application Notes and Protocols for CGP 35348 in Patch-Clamp Experiments

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Cgp 35949

CAS No.: 111130-13-3

Cat. No.: B1668496

[Get Quote](#)

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the effective use of CGP 35348, a selective GABA-B receptor antagonist, in patch-clamp electrophysiology experiments. This document aims to deliver not only procedural steps but also the scientific rationale behind them, ensuring robust and reproducible results.

Introduction: The Role of CGP 35348 in Unraveling GABA-B Receptor Function

The γ -aminobutyric acid type B (GABA-B) receptor, a metabotropic G-protein coupled receptor, plays a crucial role in modulating neuronal excitability and synaptic transmission throughout the central nervous system.[1][2][3] Its activation typically leads to slow and prolonged inhibition through the activation of inwardly rectifying potassium (GIRK) channels and the inhibition of voltage-gated calcium channels.[4][5][6] To elucidate the precise physiological and pathophysiological roles of these receptors, selective antagonists are indispensable tools.

CGP 35348 is a potent and selective antagonist of GABA-B receptors with an IC₅₀ of 34 μ M.[4][7][8] It is a brain-penetrant compound that has been instrumental in characterizing GABA-B receptor function in a variety of experimental preparations, including in vitro slice electrophysiology.[9][10] Notably, it has a higher affinity for postsynaptic versus presynaptic GABA-B receptors.[9] In patch-clamp experiments, CGP 35348 is commonly used to block the

effects of GABA-B receptor agonists like baclofen or to isolate and study the contribution of endogenous GABA-B receptor activation to synaptic events.[11][12][13][14]

These notes will provide a detailed protocol for the preparation and application of CGP 35348 in whole-cell patch-clamp recordings, along with insights into expected results and data interpretation.

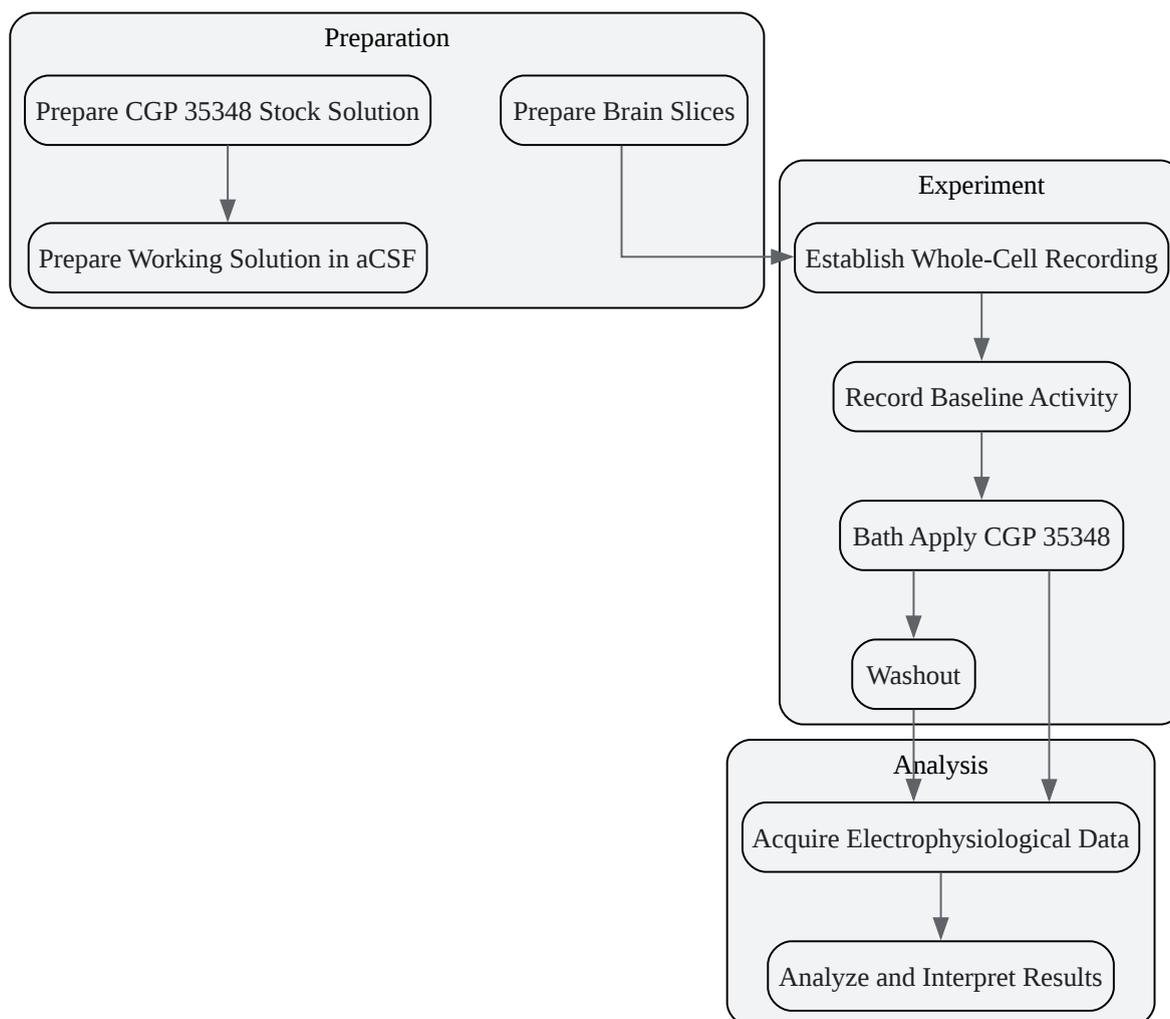
Physicochemical Properties and Handling of CGP 35348

A thorough understanding of the properties of CGP 35348 is fundamental to its successful application.

Property	Value	Source
Molecular Weight	225.22 g/mol	[9]
Formula	C ₈ H ₂₀ NO ₄ P	[9]
Appearance	White to off-white solid	[4]
Solubility	Soluble in water up to 100 mM	[9]
Storage	Store at room temperature as a solid. Stock solutions should be aliquoted and stored at -20°C or -80°C to prevent repeated freeze-thaw cycles. [7][9][10]	
CAS Number	123690-79-9	[9]

Experimental Design and Workflow

The successful application of CGP 35348 in patch-clamp experiments relies on a well-structured workflow. The following diagram illustrates the key stages of a typical experiment.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for applying CGP 35348 in patch-clamp recordings.

Detailed Protocols

Protocol 1: Preparation of CGP 35348 Stock and Working Solutions

Rationale: Accurate preparation of solutions is critical for reproducible results. Given its high water solubility, preparing a concentrated stock solution simplifies the preparation of working solutions and minimizes the volume of solvent added to the external recording solution.

Materials:

- CGP 35348 powder
- Sterile, deionized water
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Procedure:

- Calculate the required mass of CGP 35348 to prepare a stock solution of desired concentration (e.g., 100 mM). Use the molecular weight of 225.22 g/mol for your calculations.
- Dissolve the calculated mass of CGP 35348 in sterile, deionized water. For example, to make a 100 mM stock solution, dissolve 22.52 mg of CGP 35348 in 1 mL of water.
- Vortex gently until the powder is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C. Stored properly, the stock solution is stable for several months.^[10]
- On the day of the experiment, thaw a single aliquot of the stock solution.
- Prepare the working solution by diluting the stock solution into the artificial cerebrospinal fluid (aCSF) to the final desired concentration (typically in the range of 10-100 μM).^{[4][8]} For

example, to make a 100 μM working solution from a 100 mM stock, dilute the stock solution 1:1000 in aCSF.

- Ensure the working solution is well-mixed before perfusion. If you are not using a perfusion system, the working solution can be carefully added to the recording chamber.

Protocol 2: Application of CGP 35348 in Whole-Cell Patch-Clamp Recordings from Brain Slices

Rationale: This protocol describes the application of CGP 35348 to investigate its effect on postsynaptic GABA-B receptor-mediated currents, often elicited by the application of the GABA-B agonist baclofen.

Materials:

- Standard patch-clamp setup (microscope, amplifier, micromanipulator, data acquisition system)[[15](#)][[16](#)][[17](#)]
- Prepared brain slices in a recording chamber continuously perfused with oxygenated aCSF[[18](#)]
- Borosilicate glass capillaries for pulling patch pipettes
- Internal solution for patch pipettes
- Working solution of CGP 35348 (10-100 μM)
- Working solution of baclofen (e.g., 10-50 μM)

Procedure:

- Prepare brain slices from the region of interest using standard procedures.[[18](#)]
- Transfer a slice to the recording chamber and allow it to equilibrate.
- Establish a stable whole-cell recording from a neuron of interest in either voltage-clamp or current-clamp mode.

- Record baseline activity for a stable period (e.g., 5-10 minutes).
- To investigate the effect on agonist-induced currents:
 - In voltage-clamp mode, hold the neuron at a potential that allows for the clear recording of outward currents (e.g., -50 mV to -60 mV).
 - Bath apply baclofen to induce a GABA-B receptor-mediated outward current (due to the opening of GIRK channels).
 - Once a stable baclofen-induced current is observed, co-apply CGP 35348 with baclofen.
 - Observe the reduction or complete blockade of the baclofen-induced outward current.[\[11\]](#)
[\[14\]](#)
 - Washout both baclofen and CGP 35348 with fresh aCSF to observe the recovery of the response.
- To investigate the effect on synaptically-evoked slow inhibitory postsynaptic currents (IPSCs):
 - In voltage-clamp mode, stimulate an appropriate synaptic pathway to evoke IPSCs.
 - Pharmacologically isolate the GABA-B receptor-mediated component of the IPSC (the slow IPSC) by blocking GABA-A and glutamate receptors.
 - Record baseline slow IPSCs.
 - Bath apply CGP 35348 and observe the reduction or elimination of the slow IPSC.[\[12\]](#)
 - Washout CGP 35348 to observe recovery.

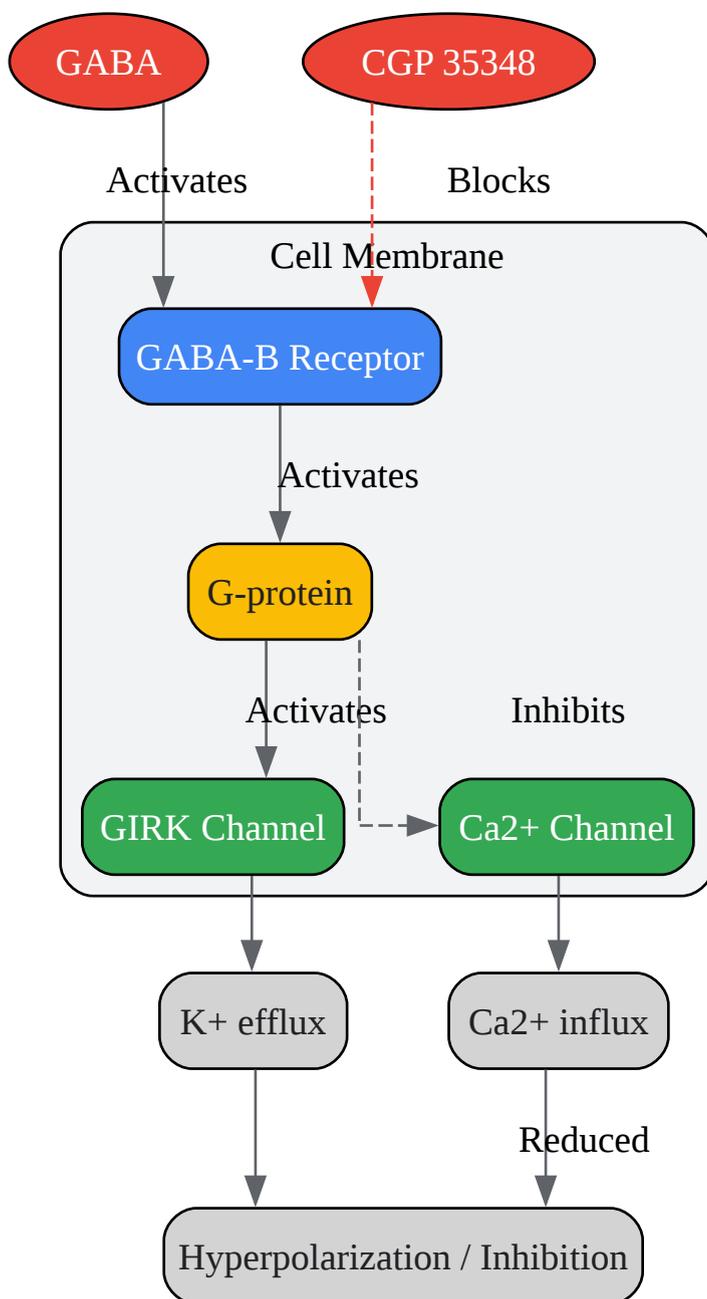
Expected Results and Interpretation

The application of CGP 35348 is expected to antagonize GABA-B receptor-mediated effects.

- In current-clamp recordings, CGP 35348 will block the hyperpolarization and decrease in input resistance induced by baclofen.[\[4\]](#)[\[11\]](#)

- In voltage-clamp recordings, CGP 35348 will block the outward current induced by baclofen. [14] It will also block the slow, G-protein-coupled inwardly rectifying potassium (GIRK) channel-mediated component of inhibitory postsynaptic currents (IPSCs).[12]

The following diagram illustrates the signaling pathway of GABA-B receptors and the antagonistic action of CGP 35348.



[Click to download full resolution via product page](#)

Caption: GABA-B receptor signaling and blockade by CGP 35348.

Troubleshooting

Issue	Possible Cause	Suggested Solution
No effect of CGP 35348	Inactive compound, incorrect concentration, or absence of functional GABA-B receptors.	Verify the activity of your CGP 35348 by testing its ability to block a known concentration of baclofen. Ensure your working concentration is appropriate (10-100 μ M). Confirm the presence of functional GABA-B receptors in your preparation using a potent agonist like baclofen.
Incomplete blockade	Insufficient concentration of CGP 35348 or a very high concentration of agonist.	Increase the concentration of CGP 35348. If using an agonist, consider reducing its concentration.
Slow washout	CGP 35348 may have a high affinity for the receptor.	Allow for a longer washout period. Ensure your perfusion system is functioning optimally to facilitate complete exchange of the external solution.
Off-target effects	Although selective, at very high concentrations, off-target effects are possible. One study noted that CGP 35348 can inhibit glycine exocytosis at low micromolar concentrations. ^[19]	Use the lowest effective concentration of CGP 35348. Consider using other selective GABA-B antagonists to confirm your findings.

Conclusion

CGP 35348 is a valuable pharmacological tool for the investigation of GABA-B receptor function in patch-clamp electrophysiology. By following the detailed protocols and

understanding the underlying scientific principles outlined in these application notes, researchers can confidently and effectively utilize this antagonist to advance our understanding of GABAergic neurotransmission.

References

- Effect of GABAB-receptor agonist and antagonist on whole-cell patch-clamp recorded rat PO/AH neurons - Acad Wise.[\[Link\]](#)
- The GABA B receptor antagonists CGP35348 and CGP52432 inhibit glycine exocytosis: study with GABA B1- and GABA B2-deficient mice - PubMed.[\[Link\]](#)
- Effect of the combined application of CGP 35348, gabazine (gbzn), and... - ResearchGate.[\[Link\]](#)
- GABAB-Receptor-mediated currents in interneurons of the dentate-hilus border - PubMed.[\[Link\]](#)
- CGP 35348 and CGP 55845A block the baclofen-induced depression of dorsal root evoked potentials in lumbar motoneurons of the neonatal rat - PubMed.[\[Link\]](#)
- CGP 35348, GABA B Receptor Antagonist, Has a Potential to Improve Neuromuscular Coordination and Spatial Learning in Albino Mous - SciSpace.[\[Link\]](#)
- CGP 35348: a centrally active blocker of GABAB receptors - PubMed.[\[Link\]](#)
- Electrophysiology of ionotropic GABA receptors - PMC - NIH.[\[Link\]](#)
- GABA Receptor Physiology and Pharmacology - Basic Neurochemistry - NCBI Bookshelf.[\[Link\]](#)
- GABAB Receptors: Physiological Functions and Mechanisms of Diversity - ResearchGate.[\[Link\]](#)
- patch-clamp-protocol-final.pdf.[\[Link\]](#)
- How the GABA-B Receptor Works: An Essential G-Protein Coupled Receptor - YouTube.[\[Link\]](#)

- Molecular mechanisms of the antispasticity effects of baclofen on spinal ventral horn neurons - PubMed.[\[Link\]](#)
- GABAB Receptor Antagonism: Facilitatory Effects on Memory Parallel Those on LTP Induced by TBS but Not HFS | Journal of Neuroscience.[\[Link\]](#)
- CGP 35348, GABAB Receptor Antagonist, Has a Potential to Improve Neuromuscular Coordination and Spatial Learning in Albino Mouse following Neonatal Brain Damage - PMC.[\[Link\]](#)
- baclofen preferentially reduced the slow component of... - ResearchGate.[\[Link\]](#)
- GABA-B Controls Persistent Na⁺ Current and Coupled Na⁺-Activated K⁺ Current | eNeuro.[\[Link\]](#)
- CGP35348, a specific GABA B R antagonist, increases the quantum content... - ResearchGate.[\[Link\]](#)
- "Patch Clamp Electrophysiology Methods and Protocols," Editors Mark Dallas and Damian Bell - PMC.[\[Link\]](#)
- GABAB Receptor-Mediated Regulation of Glutamate-Activated Calcium Transients in Hypothalamic and Cortical Neuron Development | Journal of Neurophysiology | American Physiological Society.[\[Link\]](#)
- NSAIDs modulate GABA-activated currents via Ca²⁺-activated Cl⁻ channels in rat dorsal root ganglion neurons - Spandidos Publications.[\[Link\]](#)
- Patch Clamp Techniques : From Beginning to Advanced Protocols - Open University.[\[Link\]](#)
- (PDF) CGP 35348, GABABReceptor Antagonist, Has a Potential - Amanote Research.[\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. experts.umn.edu](https://experts.umn.edu) [experts.umn.edu]
- [2. Electrophysiology of ionotropic GABA receptors - PMC](https://pubmed.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]
- [3. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [4. apexbt.com](https://apexbt.com) [apexbt.com]
- [5. GABA Receptor Physiology and Pharmacology - Basic Neurochemistry - NCBI Bookshelf](https://pubmed.ncbi.nlm.nih.gov/) [ncbi.nlm.nih.gov]
- [6. youtube.com](https://www.youtube.com) [youtube.com]
- [7. CGP 35348](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- [8. CGP 35348: a centrally active blocker of GABAB receptors - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [9. CGP 35348 | GABAB Receptors | Tocris Bioscience](https://www.tocris.com) [tocris.com]
- [10. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [11. acadwize.com](https://www.acadwize.com) [acadwize.com]
- [12. GABAB-Receptor-mediated currents in interneurons of the dentate-hilus border - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [13. CGP 35348 and CGP 55845A block the baclofen-induced depression of dorsal root evoked potentials in lumbar motoneurons of the neonatal rat - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [14. Molecular mechanisms of the antispasticity effects of baclofen on spinal ventral horn neurons - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [15. docs.axolbio.com](https://docs.axolbio.com) [docs.axolbio.com]
- [16. "Patch Clamp Electrophysiology Methods and Protocols," Editors Mark Dallas and Damian Bell - PMC](https://pubmed.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]
- [17. library-search.open.ac.uk](https://library-search.open.ac.uk) [library-search.open.ac.uk]
- [18. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [19. The GABA B receptor antagonists CGP35348 and CGP52432 inhibit glycine exocytosis: study with GABA B1- and GABA B2-deficient mice - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for CGP 35348 in Patch-Clamp Experiments]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1668496#how-to-apply-cgp-35949-in-patch-clamp-experiments\]](https://www.benchchem.com/product/b1668496#how-to-apply-cgp-35949-in-patch-clamp-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com